

Compound FY-56: A Review of Available Information

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Compound of Interest

Compound Name: FY-56

Cat. No.: B15537817

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Initial searches for a compound designated "**FY-56**" in scientific and chemical databases have not yielded a specific molecule matching this identifier within the context of pharmaceutical research or drug development. The search results did, however, identify two similarly named compounds, C.I. Disperse Yellow 56 and Solvent Yellow 56, which are primarily used as industrial dyes.

It is possible that "**FY-56**" is an internal, proprietary name for a compound not yet disclosed in public literature, or a typographical error. This report summarizes the available information on the two identified dyes.

C.I. Disperse Yellow 56

C.I. Disperse Yellow 56 is a dye with the chemical formula $C_{21}H_{15}N_5O_2$.^[1]

Table 1: Physicochemical Properties of C.I. Disperse Yellow 56^[1]

Property	Value
Molecular Weight	369.4 g/mol
Molecular Formula	C ₂₁ H ₁₅ N ₅ O ₂
IUPAC Name	4-hydroxy-3-[(4-phenyldiazenylphenyl)diazenyl]-1H-quinolin-2-one
CAS Number	54077-16-6

Solvent Yellow 56

Solvent Yellow 56, also known as N,N-diethyl-p-(phenylazo)aniline, is an azo dye.^{[2][3]} It presents as a reddish-yellow powder and is utilized for coloring hydrocarbon solvents, oils, fats, waxes, and polystyrene resins.^{[3][4][5]}

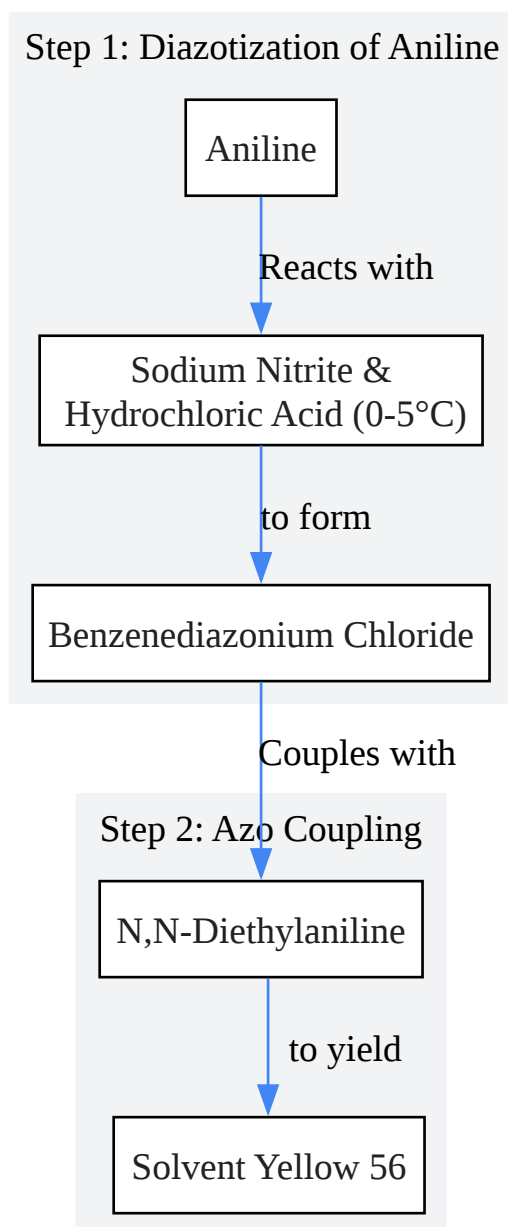
Table 2: Physicochemical Properties of Solvent Yellow 56^{[2][3][4]}

Property	Value
Molecular Weight	253.34 g/mol
Molecular Formula	C ₁₆ H ₁₉ N ₃
IUPAC Name	N,N-diethyl-4-phenyldiazenylaniline
CAS Number	2481-94-9
Melting Point	94-96 °C

Synthesis of Solvent Yellow 56

The preparation of Solvent Yellow 56 involves the diazotization of aniline, followed by a coupling reaction with N,N-diethylbenzenamine.^[4]

Experimental Workflow: Synthesis of Solvent Yellow 56



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Caption: General synthesis pathway for Solvent Yellow 56.

Due to the lack of information on a specific compound named "**FY-56**" with relevance to drug development, it is not possible to provide further details on its discovery, experimental protocols, quantitative data, or associated signaling pathways. The information provided is based on compounds with similar names found in the public domain, which are industrial dyes and not therapeutic agents.

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References

- 1. C.I. Disperse Yellow 56 | C₂₁H₁₅N₅O₂ | CID 136164957 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Solvent Yellow 56 | C₁₆H₁₉N₃ | CID 17204 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Compound FY-56: A Review of Available Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15537817#discovery-and-synthesis-of-compound-fy-56]

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